

Certificate of Analysis for Linalool-d6 standard

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Compound of Interest

Compound Name: Linalool-d6

Cat. No.: B12369189

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Certificate of Analysis: Linalool-d6 Standard

This technical guide provides a comprehensive overview of the analytical data and methodologies used to certify this lot of **Linalool-d6**. It is intended for researchers, scientists, and drug development professionals who require a high-purity, well-characterized internal standard for quantitative analysis.

Quantitative Data Summary

The following tables summarize the quantitative analysis of the **Linalool-d6** standard. All results are reported with their associated expanded uncertainty.

Table 1: Chemical Purity

Parameter	Method	Result	Uncertainty
Chemical Purity	GC-FID	99.8%	± 0.1%
Water Content	Karl Fischer Titration	0.05%	± 0.01%
Residual Solvents	Headspace GC-MS	< 0.01%	-

Table 2: Isotopic Purity

Parameter	Method	Result	Uncertainty
Isotopic Enrichment	GC-MS	99.5 atom % D	± 0.2%
d0 Content	GC-MS	0.3%	± 0.1%
d1 Content	GC-MS	0.1%	± 0.05%
d2 Content	GC-MS	0.05%	± 0.02%
d3 Content	GC-MS	< 0.01%	-
d4 Content	GC-MS	< 0.01%	-
d5 Content	GC-MS	0.05%	± 0.02%

Table 3: Concentration

Parameter	Method	Result	Uncertainty
Concentration	qNMR	100.5 mg/mL in Methanol-d4	± 0.5 mg/mL

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Gas Chromatography-Flame Ionization Detection (GC-FID) for Chemical Purity

Purpose: To determine the chemical purity of the **Linalool-d6** standard by separating volatile impurities.

Instrumentation: Agilent 7890B GC system with a flame ionization detector.

Procedure:

- Sample Preparation: A 1 mg/mL solution of **Linalool-d6** was prepared in HPLC-grade acetone.

- Injection: 1 μ L of the prepared sample was injected in splitless mode.
- Chromatographic Conditions:
 - Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness)
 - Inlet Temperature: 250°C
 - Oven Program: Initial temperature of 60°C, hold for 2 minutes, then ramp to 240°C at 10°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
 - Detector Temperature: 300°C
- Data Analysis: The peak area of **Linalool-d6** was compared to the total peak area of all components in the chromatogram to calculate the percent purity.

Gas Chromatography-Mass Spectrometry (GC-MS) for Isotopic Purity

Purpose: To determine the isotopic enrichment of the **Linalool-d6** standard.

Instrumentation: Agilent 7890B GC coupled to a 5977B Mass Selective Detector.

Procedure:

- Sample Preparation: The same sample prepared for GC-FID analysis was used.
- Chromatographic Conditions: The same GC conditions as the GC-FID method were employed.
- Mass Spectrometer Settings:
 - Ionization Mode: Electron Impact (EI) at 70 eV
 - Source Temperature: 230°C

- Quadrupole Temperature: 150°C
- Scan Range: m/z 40-200
- Data Analysis: The mass spectrum of the **Linalool-d6** peak was analyzed to determine the relative abundance of the different deuterated species (d0 to d6).

Quantitative Nuclear Magnetic Resonance (qNMR) for Concentration

Purpose: To accurately determine the concentration of the **Linalool-d6** standard solution.^{[1][2][3]}

Instrumentation: Bruker Avance III 500 MHz NMR spectrometer.

Procedure:

- Sample Preparation: An accurately weighed amount of the **Linalool-d6** solution was mixed with a known amount of a certified internal standard (e.g., maleic acid) in methanol-d4.
- NMR Acquisition:
 - Pulse Program: zg30
 - Number of Scans: 16
 - Relaxation Delay (d1): 30 s
 - Acquisition Time: 4 s
- Data Analysis: The integral of a well-resolved **Linalool-d6** proton signal was compared to the integral of a known proton signal from the internal standard. The concentration was calculated using the following formula:

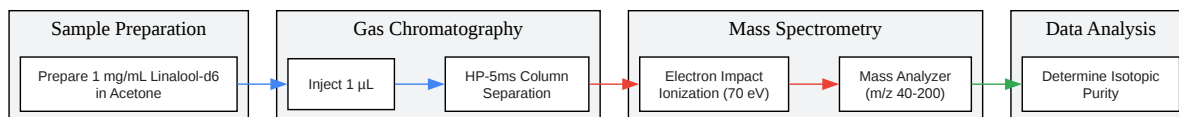
$$C_{\text{Linalool-d6}} = (I_{\text{Linalool-d6}} / N_{\text{Linalool-d6}}) * (N_{\text{IS}} / I_{\text{IS}}) * (MW_{\text{Linalool-d6}} / MW_{\text{IS}}) * (m_{\text{IS}} / V_{\text{Linalool-d6}})$$

where:

- C = Concentration
- I = Integral value
- N = Number of protons for the integrated signal
- MW = Molecular weight
- m = mass
- V = Volume
- IS = Internal Standard

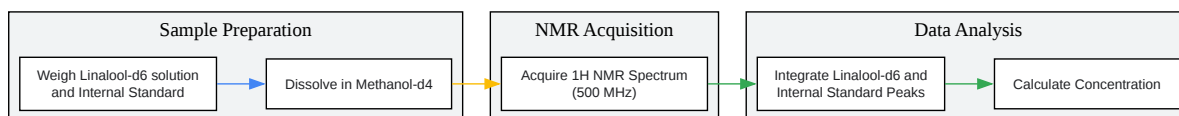
Visualizations

The following diagrams illustrate the experimental workflows.



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Caption: Workflow for Isotopic Purity Analysis by GC-MS.



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Caption: Workflow for Concentration Determination by qNMR.

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